

Application of MEHHP-d4 in Food Contact Material Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Mono(2-ethyl-5-hydroxyhexyl)
Phthalate-d4*

Cat. No.: *B126630*

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Introduction

Mono-(2-ethyl-5-hydroxyhexyl) phthalate (MEHHP) is a primary oxidative metabolite of Di(2-ethylhexyl) phthalate (DEHP), a common plasticizer used in a variety of food contact materials (FCMs), particularly polyvinyl chloride (PVC). While regulatory focus is often on the migration of the parent phthalate, DEHP, into food, the presence of its metabolites, such as MEHHP, in FCMs as impurities or degradation products, and their potential to migrate, is an area of increasing interest for comprehensive safety assessments. The use of a stable isotope-labeled internal standard, such as MEHHP-d4, is crucial for the accurate and precise quantification of MEHHP in food simulants or food matrices. This application note provides a detailed protocol for the determination of MEHHP in food simulants using an isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.

Principle of the Method

The method is based on the principle of isotope dilution mass spectrometry (ID-MS), which is a gold standard for quantitative analysis. A known amount of the isotopically labeled internal standard, MEHHP-d4, is added to the sample (food simulant) at the beginning of the analytical procedure. The MEHHP-d4 serves as a surrogate for the native MEHHP, compensating for any analyte loss during sample preparation and for matrix effects during LC-MS/MS analysis. The

concentration of MEHHP in the sample is determined by measuring the ratio of the signal intensity of the native analyte to that of the isotopically labeled internal standard.

Data Presentation

The following table summarizes typical performance data for the analysis of MEHHP using an LC-MS/MS method with an isotopically labeled internal standard. While this data is often generated in the context of biological matrices, it is representative of the performance achievable in food simulant analysis.

Parameter	Value	Reference Matrix
Limit of Detection (LOD)	0.11 - 0.28 ng/mL	Acetonitrile:water
Limit of Quantification (LOQ)	0.24 - 0.58 ng/mL	Acetonitrile:water
Recovery	79 - 102%	Urine
Matrix Effect	90 - 105%	Urine

Table 1: Typical performance characteristics for the analysis of MEHHP using isotope dilution LC-MS/MS.[\[1\]](#)

Experimental Protocols

Materials and Reagents

- Standards:
 - MEHHP (native) analytical standard
 - MEHHP-d4 (deuterated) internal standard
- Solvents:
 - Acetonitrile (LC-MS grade)
 - Methanol (LC-MS grade)

- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Food Simulants (as per Commission Regulation (EU) No 10/2011):
 - Simulant A: 10% ethanol (v/v) in water
 - Simulant B: 3% acetic acid (w/v) in water
 - Simulant D1: 50% ethanol (v/v) in water
 - Simulant E: Olive oil or other fatty food simulant
- Solid-Phase Extraction (SPE) Cartridges:
 - Polymeric reversed-phase SPE cartridges (e.g., Oasis HLB)

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of native MEHHP and MEHHP-d4 in methanol.
- Intermediate Stock Solutions (10 µg/mL): Dilute the primary stock solutions with methanol to obtain intermediate stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the intermediate MEHHP stock solution with the appropriate food simulant or initial mobile phase. The concentration range should bracket the expected sample concentrations.
- Internal Standard Spiking Solution (e.g., 1 µg/mL): Dilute the intermediate MEHHP-d4 stock solution with methanol.

Sample Preparation (for Aqueous Food Simulants)

- Spiking: To a 5 mL aliquot of the food simulant sample, add a known amount of the MEHHP-d4 internal standard spiking solution (e.g., 50 µL of a 1 µg/mL solution).
- Acidification: Acidify the sample by adding formic acid (e.g., to a final concentration of 0.1%).

- **SPE Cartridge Conditioning:** Condition the SPE cartridge with 3 mL of methanol followed by 3 mL of 0.1% formic acid in water.
- **Sample Loading:** Load the acidified sample onto the conditioned SPE cartridge at a slow flow rate (e.g., 1-2 mL/min).
- **Washing:** Wash the cartridge with 3 mL of water to remove interfering substances.
- **Elution:** Elute the analytes with 5 mL of acetonitrile.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a known volume (e.g., 500 µL) of the initial mobile phase.

LC-MS/MS Analysis

- **Liquid Chromatography (LC) System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
 - **Column:** A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm).
 - **Mobile Phase A:** 0.1% formic acid in water.
 - **Mobile Phase B:** 0.1% formic acid in acetonitrile.
 - **Gradient:** A suitable gradient to separate MEHHP from other potential migrants (e.g., start with 95% A, ramp to 95% B, hold, and then return to initial conditions).
 - **Flow Rate:** 0.3 mL/min.
 - **Injection Volume:** 10 µL.
- **Mass Spectrometry (MS) System:** A triple quadrupole mass spectrometer.
 - **Ionization Source:** Electrospray ionization (ESI) in negative ion mode.
 - **Multiple Reaction Monitoring (MRM) Transitions:** Monitor at least two transitions for both MEHHP and MEHHP-d4 (one for quantification and one for confirmation). Specific mass

transitions should be optimized in-house.

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
MEHHP	[M-H] ⁻	Optimize in-house	Optimize in-house
MEHHP-d4	[M-H] ⁻	Optimize in-house	Optimize in-house

Table 2: Example of MRM transitions for MEHHP and MEHHP-d4.

Quantification

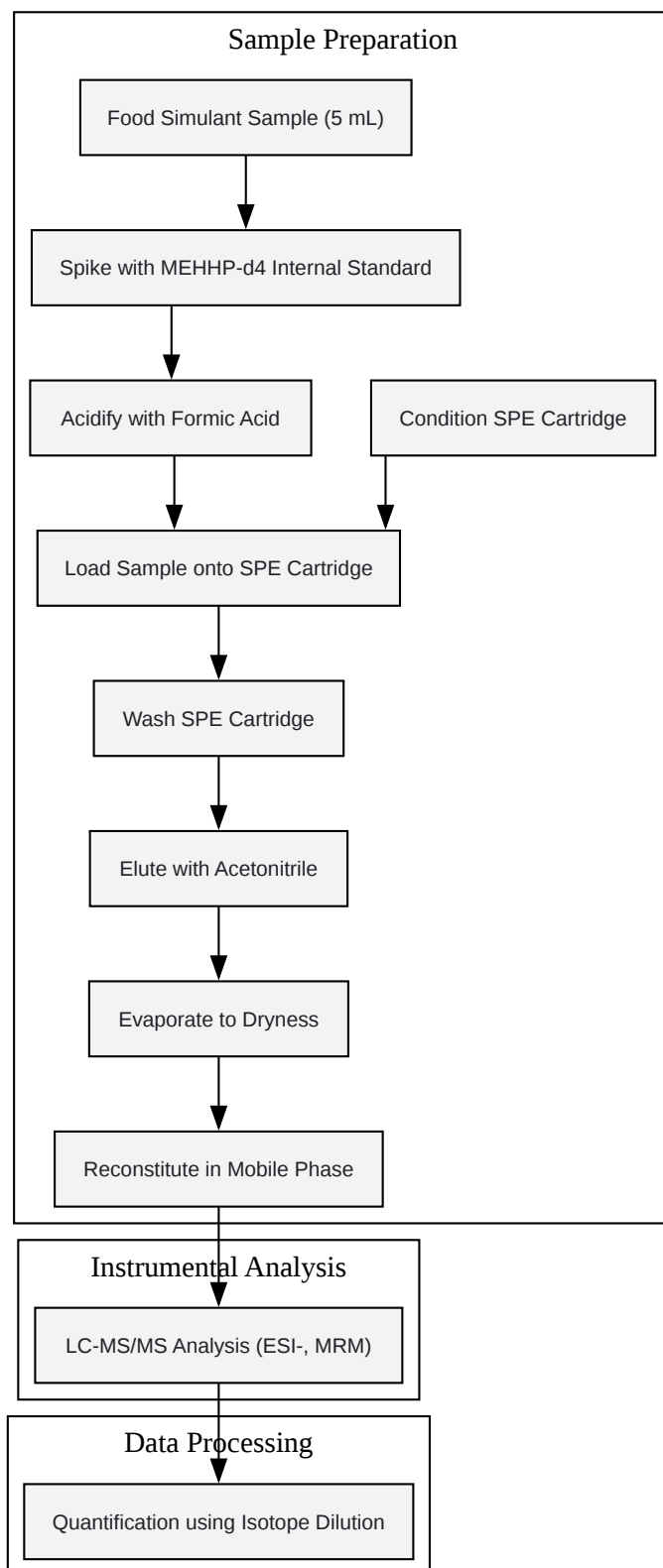
Construct a calibration curve by plotting the peak area ratio of MEHHP to MEHHP-d4 against the concentration of the calibration standards. Determine the concentration of MEHHP in the samples from this calibration curve.

Mandatory Visualizations



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Caption: Metabolic pathway of DEHP to its primary and secondary metabolites.



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Caption: Experimental workflow for the analysis of MEHHP in food simulants.

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References

- 1. Assessment of Exposure to Di-(2-ethylhexyl) Phthalate (DEHP) Metabolites and Bisphenol A (BPA) and Its Importance for the Prevention of Cardiometabolic Diseases - PMC [pmc.ncbi.nlm.nih.gov]
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